

Heptafluorobutyramide: A Technical Guide to Laboratory Safety and Hazard Management

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Compound of Interest

Compound Name: Heptafluorobutyramide

Cat. No.: B1361082

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Introduction

Heptafluorobutyramide (CAS No. 662-50-0) is a fluorinated amide used in various laboratory applications, including as a solvent and a building block in the synthesis of other perfluorinated compounds. Its unique properties necessitate a thorough understanding of its potential hazards to ensure safe handling and mitigate risks in a research and development environment. This technical guide provides an in-depth overview of the safety and hazards associated with **Heptafluorobutyramide**, summarizing key physicochemical data, toxicological information, and recommended safety protocols.

Physicochemical Properties

A clear understanding of the physicochemical properties of a substance is fundamental to its safe handling and storage. The available data for **Heptafluorobutyramide** is summarized in the table below. It is important to note that some discrepancies exist in the reported values from different sources, particularly for the boiling point. The provided data represents the most consistently reported values.

| Property | Value | Source(s) |
|--------------------|--|--------------|
| Molecular Formula | C4H2F7NO | [1][2][3][4] |
| Molecular Weight | 213.05 g/mol | [1][3] |
| Appearance | White to light yellow crystalline powder | |
| Melting Point | 103 °C | [1][4] |
| Boiling Point | 105 °C at 760 mmHg | [1][3][4] |
| Density (estimate) | 1.5891 g/cm ³ | [1][3][4] |
| Vapor Pressure | 30.1 mmHg at 25 °C | [1] |
| Flash Point | 17.3 °C | [1] |
| Water Solubility | No data available | [5][6] |

Toxicological Hazards

Heptafluorobutyramide is classified as a hazardous substance with the potential to cause irritation to the skin, eyes, and respiratory system. The GHS hazard classifications are summarized below.

| Hazard Class | Category | Hazard Statement |
|--|------------|--|
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |

While the GHS classifications provide a clear warning, detailed quantitative toxicological data such as LD50 values from acute toxicity studies for **Heptafluorobutyramide** are not readily available in the public domain. The hazard statements are based on the weight of evidence and data from similar compounds.

Experimental Protocols for Hazard Assessment

The toxicological classifications of **Heptafluorobutyramide** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). While the specific study reports for **Heptafluorobutyramide** are not publicly accessible, this section outlines the general methodologies for the key toxicological endpoints.

Acute Oral Toxicity (Based on OECD Guideline 423)

The acute toxic class method is a stepwise procedure to assess the acute oral toxicity of a substance.

Methodology:

- **Animal Model:** Typically, female rats are used.
- **Dosage:** A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Administration:** The substance is administered orally by gavage.
- **Procedure:** A small group of animals (typically 3) is dosed at the starting level. The outcome (survival or death) determines the next step. If mortality is observed, the test is repeated at a lower dose level. If no mortality occurs, a higher dose level is tested.
- **Observation Period:** Animals are observed for a period of 14 days for signs of toxicity and mortality.^[7]
- **Endpoint:** The result is a classification of the substance into a toxicity category based on the dose at which mortality is observed.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.^[8]

Methodology:

- Animal Model: The albino rabbit is the preferred species.[8]
- Application: A small amount of the test substance (0.5 g for solids) is applied to a shaved area of the skin and covered with a gauze patch.[9]
- Exposure: The exposure period is typically 4 hours.[8]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[8][10]
- Scoring: The reactions are scored on a scale of 0 to 4.[10] The mean scores for erythema and edema are used to classify the substance as an irritant or non-irritant.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.[11]

Methodology:

- Animal Model: The albino rabbit is the recommended species.[12]
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye.[11] The other eye serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[12][13]
- Scoring: Lesions are scored according to a standardized scale. The reversibility of the effects is also assessed over a period of up to 21 days.[12] The scores determine the classification of the substance as an eye irritant or as causing serious eye damage.

Hazard Management and Safety Protocols

Effective management of the hazards associated with **Heptafluorobutyramide** is crucial for laboratory safety. This involves a combination of engineering controls, administrative controls, and personal protective equipment (PPE).

Engineering Controls

- Ventilation: Work with **Heptafluorobutyramide** should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.

Administrative Controls

- Training: All personnel handling the substance must be trained on its hazards and safe handling procedures.
- Labeling: Containers of **Heptafluorobutyramide** must be clearly labeled with its identity and associated hazard warnings.
- Hygiene: Avoid eating, drinking, or smoking in areas where **Heptafluorobutyramide** is handled. Wash hands thoroughly after handling.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

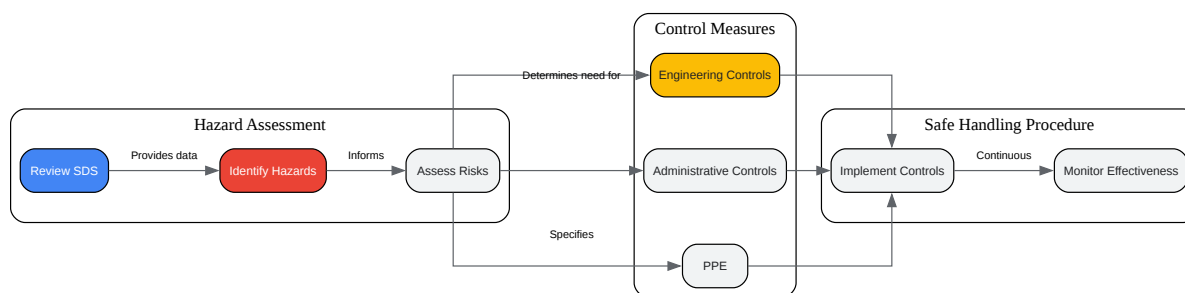
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.^[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Continue rinsing. Seek immediate medical attention.[5]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

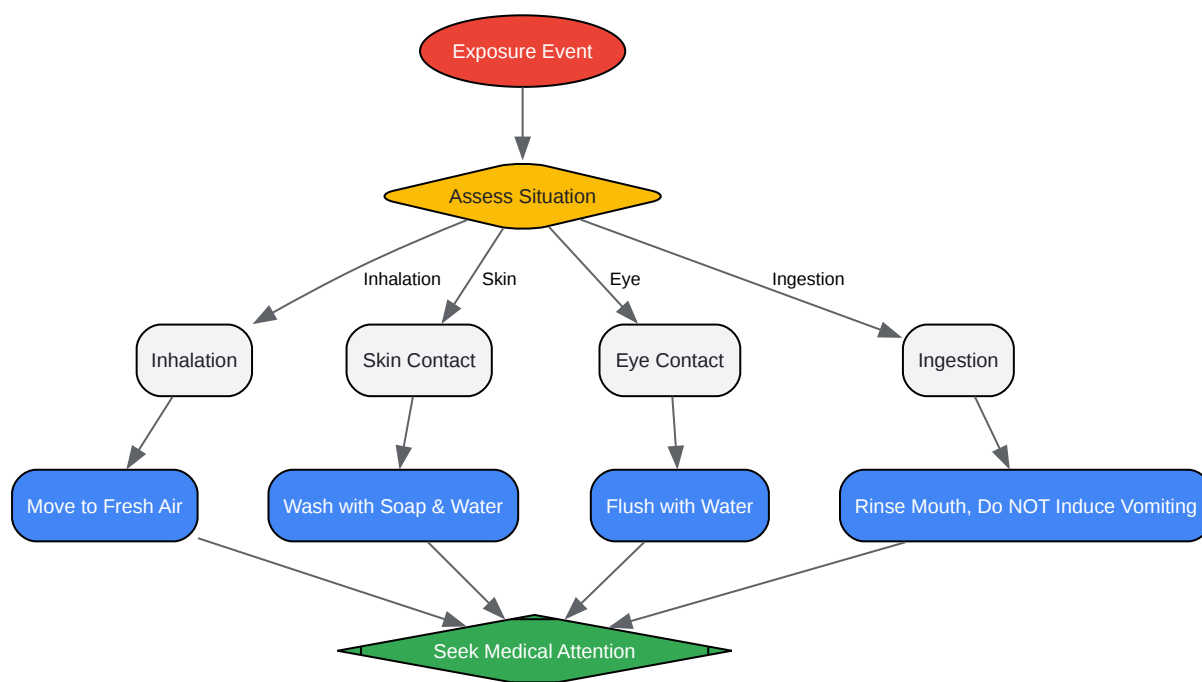
Visualized Workflows and Logical Relationships

To further aid in understanding the safety procedures and hazard assessment logic, the following diagrams have been created using the DOT language.



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Hazard Identification and Control Workflow



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First Aid Decision Tree for Exposure

Conclusion

Heptafluorobutyramide presents moderate health hazards, primarily related to its irritant properties. A comprehensive understanding of these hazards, coupled with the consistent implementation of appropriate safety protocols, is essential for minimizing risk in the laboratory. This guide serves as a foundational resource for researchers, scientists, and drug development professionals to handle **Heptafluorobutyramide** safely and responsibly. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier for the latest information.

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